

# Leaching Characteristics of Copper Arsenate from Treated Wood: A Comparative Guide

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## Compound of Interest

Compound Name: Copper arsenate

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This guide provides an objective comparison of the leaching characteristics of wood treated with chromated **copper arsenate** (CCA) and its common alternatives. The information is supported by experimental data from various studies to assist researchers in understanding the environmental and safety profiles of these wood preservatives.

Chromated **copper arsenate** (CCA) has been a widely used wood preservative, valued for its efficacy against fungal decay and insect attack.<sup>[1][2]</sup> However, concerns over the leaching of its toxic components—chromium, copper, and arsenic—into the surrounding environment have led to restrictions on its use, particularly in residential applications.<sup>[2][3]</sup> This guide delves into the factors influencing the leaching of these metals and compares the performance of CCA with that of alternative preservatives.

## Factors Influencing Leaching

The rate and extent of copper and arsenic leaching from CCA-treated wood are influenced by a multitude of factors. These include both the intrinsic properties of the treated wood and the external environmental conditions to which it is exposed.

Several key factors that affect the leaching of metals from treated wood include:

- **Environmental pH:** Leaching of copper and arsenic generally increases in more acidic (lower pH) or alkaline (higher pH) conditions compared to a neutral pH.<sup>[1][4]</sup>

- Temperature: Higher temperatures can accelerate the rate of leaching.[1][5]
- Salinity: Increased salinity, such as in marine environments, can enhance the leaching of copper and chromium.[5][6]
- Wood Species and Type: The type of wood and the proportion of end grain exposed can affect preservative penetration and subsequent leaching.[5][7]
- Age of Treated Wood: Leaching is typically highest in the initial period after treatment and decreases over time.[1][5] Freshly treated wood can leach significantly more than weathered wood.[2]
- Soil Type: The mobility of leached chemicals varies with soil composition. Leaching is generally lowest in organic soils, moderate in clay soils, and highest in sandy soils.[3][8]
- Presence of Coatings: The application of a sealant or coating on the wood surface can reduce the rate of leaching.[8]

Caption: Factors influencing copper and arsenic leaching.

## Comparative Leaching Data

The following tables summarize quantitative data on the leaching of copper and arsenic from CCA-treated wood under various conditions and in comparison to alternative preservatives.

Table 1: Leaching of Arsenic and Copper from CCA-Treated Wood in Different Hazard Classes

| Hazard Class  | Component | Leaching Percentage (after 9 weeks) |
|---|-----------|-------------------------------------|
| H3  | Arsenic   | 16% ( $\pm 7\%$ )[5]                |
| H3  | Copper    | 2%[5]                               |
| H5  | Arsenic   | 2%[5]                               |
| H5  | Copper    | 3%[5]                               |
| Data from a study on CCA-treated wood in karst water environments.[5] |           |                                     |

Table 2: Comparison of Metal Leaching from Freshly Treated vs. Weathered CCA Wood

| Wood Condition  | Component | Leaching Percentage |
|---|-----------|---------------------|
| Freshly Treated   | Arsenic   | 24%[2]              |
| Freshly Treated   | Chromium  | 6%[2]               |
| Freshly Treated   | Copper    | 18%[2]              |
| Weathered Wood  | Arsenic   | 0.28%[2]            |
| Weathered Wood  | Chromium  | 0.08%[2]            |
| Weathered Wood  | Copper    | 1.14%[2]            |
| Results from batch leaching and lysimeter experiments.[2] |           |                     |

Table 3: Comparative Leaching of Copper from CCA and Alternative Preservatives

| Preservative                          | Copper Leached (Relative to CCA)           |
|---------------------------------------|--|
| Chromated Copper Arsenate (CCA)       | Baseline[9]                                |
| Alkaline Copper Quat (ACQ)            | Higher than CCA[9][10]                     |
| Copper Azole (CA-B, CBA-A)            | Higher than CCA[1]                         |
| Copper Dimethyldithiocarbamate (CDDC) | Similar to or slightly higher than CCA[11] |

Multiple studies indicate that while alternative copper-based preservatives are arsenic-free, they tend to leach copper at a higher rate than CCA-treated wood.[1][9][10]

## Experimental Protocols

The data presented in this guide are derived from various standardized and research-specific experimental protocols designed to simulate environmental leaching. Below are detailed methodologies for common leaching tests.

### Toxicity Characteristic Leaching Procedure (TCLP)

This method is a regulatory test used to determine if a waste is hazardous.[4]

- **Sample Preparation:** The solid material is reduced in particle size.
- **Extraction Fluid:** A specific extraction fluid is chosen based on the alkalinity of the sample. For most applications, an acetic acid solution is used to simulate landfill leachate.
- **Leaching Process:** The sample is placed in an extraction vessel with the extraction fluid at a liquid-to-solid ratio of 20:1. The vessel is then rotated end-over-end for 18 hours.
- **Analysis:** After extraction, the liquid extract is separated from the solid phase and analyzed for the concentration of the contaminants of interest (e.g., arsenic, copper).

### Synthetic Precipitation Leaching Procedure (SPLP)

The SPLP is designed to simulate the leaching effects of acid rain.[4]

- **Sample Preparation:** Similar to TCLP, the sample's particle size is reduced.
- **Extraction Fluid:** A solution of sulfuric and nitric acids in water is used to simulate acid rain.
- **Leaching Process:** The procedure is similar to the TCLP, with the sample and extraction fluid being rotated for 18 hours.
- **Analysis:** The resulting leachate is analyzed for the concentration of target metals.

## AWPA E11-97 Standard Method for Determining the Leachability of Wood Preservatives

This method is specifically designed for wood preservatives.

- **Sample Preparation:** Small, end-sealed wood blocks are treated with the preservative and allowed to fix.[\[6\]](#)[\[9\]](#)
- **Leaching Medium:** Deionized water is typically used.
- **Leaching Process:** The treated blocks are immersed in the leaching medium, which is stirred or agitated. The water is collected and replaced at specified intervals over a set period (e.g., several days or weeks).[\[6\]](#)[\[9\]](#)
- **Analysis:** The collected water samples are analyzed to determine the cumulative amount of leached preservative components.

Caption: General experimental workflow for leaching tests.

## Conclusion

The leaching of copper and arsenic from CCA-treated wood is a complex process influenced by numerous factors. While effective as a preservative, the potential for environmental contamination is a significant concern. Alternative copper-based preservatives eliminate the issue of arsenic leaching; however, they often exhibit higher rates of copper leaching.[\[9\]](#)[\[10\]](#) Researchers and professionals must consider these trade-offs and the specific environmental conditions of the application when selecting and evaluating wood preservatives. The choice of an appropriate leaching test protocol is also critical for obtaining relevant and comparable data.

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